

commercial availability of 3,4-Dichloro-2-fluorobenzodifluoride

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Compound of Interest

Compound Name: 3,4-Dichloro-2-fluorobenzodifluoride

Cat. No.: B1410155

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An In-depth Technical Guide to 3,4-Dichlorobenzotrifluoride

An important note on chemical nomenclature: The compound "**3,4-Dichloro-2-fluorobenzodifluoride**" as named in the query is not a standard or recognized chemical name and its commercial availability could not be verified. Based on the provided naming convention, this guide will focus on the closely related and commercially significant compound, 3,4-Dichlorobenzotrifluoride (CAS Number: 328-84-7). This chemical is also known by its IUPAC name, 1,2-Dichloro-4-(trifluoromethyl)benzene.[1][2] It is a versatile intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals.[3][4]

Physicochemical Properties

3,4-Dichlorobenzotrifluoride is a colorless liquid with an aromatic odor.[1] It is insoluble in water but soluble in organic solvents such as ethanol, acetone, and dichloromethane.[1][4] The trifluoromethyl group, combined with the dichlorination of the benzene ring, imparts unique properties to the molecule, influencing its reactivity and physical characteristics.[4]

Property	Value	Reference
Molecular Formula	C7H3Cl2F3	[1][3]
Molecular Weight	215.00 g/mol	[1][3]
CAS Number	328-84-7	[1][3]
Appearance	Colorless liquid	[1][3]
Boiling Point	173-174 °C	[1][3]
Melting Point	-13 to -12 °C	[1][3]
Density	1.478 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.475	
Vapor Pressure	1.6 mmHg (20 °C)	
Flash Point	65 °C	[1]

Commercial Availability

3,4-Dichlorobenzotrifluoride is readily available from several chemical suppliers. The typical purity offered is around 97-98%.

Supplier	Purity	Quantity
Sigma-Aldrich	97%	100 g
Chem-Impex	≥ 98% (GC)	Inquire for quantities
Matrix Fine Chemicals	Inquire	Inquire for quantities

Experimental Protocols

Synthesis of 3,4-Dichlorobenzotrifluoride

A common method for the synthesis of 3,4-Dichlorobenzotrifluoride involves the chlorination of 4-chlorobenzotrifluoride.[1] An alternative patented method utilizes 3,4-dichlorotoluene as a starting material, which undergoes a two-step process of chlorination and fluorination.[5]

Step 1: Chlorination of 3,4-Dichlorotoluene

- Reactants: 3,4-Dichlorotoluene and chlorine gas.
- Catalyst: A suitable catalyst for chlorination is used.
- Procedure: 3,4-Dichlorotoluene is reacted with chlorine gas in the presence of a catalyst to yield 3,4-dichlorobenzotrichloride.[\[1\]](#)

Step 2: Fluorination of 3,4-Dichlorobenzotrichloride

- Reactants: 3,4-Dichlorobenzotrichloride and anhydrous hydrogen fluoride.
- Procedure: The 3,4-dichlorobenzotrichloride obtained from the first step is then reacted with anhydrous hydrogen fluoride. This halogen exchange reaction replaces the chlorine atoms on the trichloromethyl group with fluorine atoms, producing the crude 3,4-Dichlorobenzotrifluoride.[\[1\]](#)
- Purification: The crude product is then purified through distillation, neutralization, and filtration to obtain the final product.[\[5\]](#)

This process is advantageous as it avoids the formation of the 2,4-dichloro isomer, leading to a higher yield of the desired 3,4-Dichlorobenzotrifluoride.[\[5\]](#)

Applications in Research and Development

3,4-Dichlorobenzotrifluoride serves as a key building block in the synthesis of more complex molecules. Its applications include:

- Agrochemicals: It is used as an intermediate in the production of herbicides. For example, it has been used in the preparation of the potential diphenyl ether herbicide, 2-chloro-4-trifluoromethylphenyl 4-nitrophenylether.
- Pharmaceuticals: The trifluoromethyl group is a common motif in many pharmaceutical compounds, and 3,4-Dichlorobenzotrifluoride can be a starting material for their synthesis.
- Specialty Chemicals: It is also used in the formulation of specialty chemicals, coatings, and adhesives due to its solvent properties and thermal stability.[\[3\]](#)

Visualizations



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com